

An In-Depth Technical Guide to Tetramethylsuccinimide: Discovery and History

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetramethylsuccinimide

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Abstract

Tetramethylsuccinimide, a crystalline solid with the chemical formula $C_8H_{13}NO_2$, has been a subject of chemical interest for over a century. This technical guide provides a comprehensive overview of its discovery, historical synthesis, and physicochemical properties. Detailed experimental protocols from the seminal 1895 work of Thiele and Heuser are presented, offering a historical perspective on its first synthesis. This document consolidates available data, including physical and spectral properties, into structured tables for ease of reference. Furthermore, it explores the limited available information on the biological activities of succinimide derivatives, providing context for potential future research into the therapeutic applications of **tetramethylsuccinimide**.

Introduction

Tetramethylsuccinimide, also known by its IUPAC name 3,3,4,4-tetramethylpyrrolidine-2,5-dione, is a derivative of succinimide, a five-membered lactam ring. The succinimide scaffold is a key structural motif in a variety of biologically active compounds, including anticonvulsants, anti-inflammatories, and antitumor agents. While the parent succinimide and its various substituted analogues have been extensively studied, **tetramethylsuccinimide** remains a less-explored member of this chemical class. This guide aims to provide a thorough historical and technical account of this compound, from its initial discovery to the current state of knowledge.

Discovery and History

The first documented synthesis of **tetramethylsuccinimide** was reported in 1895 by the German chemists Johannes Thiele and Arthur Heuser. Their work, published in *Justus Liebigs Annalen der Chemie*, detailed the synthesis of a series of compounds derived from the reaction of acetone and potassium cyanide. This research laid the groundwork for the chemistry of sterically hindered succinimides.

Johannes Thiele (1865-1918) was a prominent German chemist known for his contributions to organic chemistry, including the Thiele tube for melting point determination and his theories on partial valence. He held academic positions at the University of Munich and the University of Strasbourg.

Arthur Heuser, a collaborator with Thiele, is less documented in readily available historical records. Their joint publication in 1895 remains a key reference for the initial synthesis of **tetramethylsuccinimide**.

The initial synthesis was a two-step process, starting with the formation of tetramethylsuccinonitrile, which was then hydrolyzed to yield the target imide. This foundational work provided the first glimpse into the chemical behavior of this highly methylated succinimide derivative.

Physicochemical Properties

Tetramethylsuccinimide is a white, crystalline solid. Its physicochemical properties are summarized in the table below. It is noteworthy that some of the available data is based on predictions and may not reflect experimentally determined values.

Property	Value	Source
Molecular Formula	C ₈ H ₁₃ NO ₂	[1][2][3]
Molecular Weight	155.19 g/mol	[1][2][3]
CAS Number	3566-61-8	[1][2][4]
Melting Point	189-191 °C	[5]
Boiling Point	252.4 ± 9.0 °C (Predicted)	[5]
Density	1.003 ± 0.06 g/cm ³ (Predicted)	[5]
Solubility	Chloroform (Slightly), DMSO (Slightly), Ethyl Acetate (Slightly)	[5][6]
pKa	9.78 ± 0.70 (Predicted)	[5]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of chemical compounds. The following is a summary of available spectral information for **tetramethylsuccinimide**.

- Mass Spectrometry (GC-MS): A mass spectrum for **tetramethylsuccinimide** is available in the SpectraBase database.[7]
- ¹H NMR and ¹³C NMR: Predicted NMR spectra are available in some databases.[8][9] However, experimentally obtained and interpreted spectra are not readily found in the searched literature.
- Infrared (IR) Spectroscopy: An FT-IR spectrum of succinimide is available, which can provide a reference for the characteristic peaks of the imide functional group.[10] Specific experimental IR data for **tetramethylsuccinimide** is not detailed in the readily available literature.

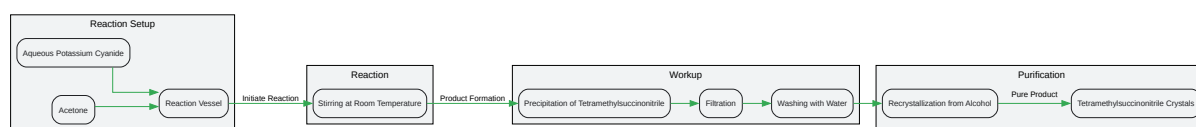
Experimental Protocols

The following protocols are based on the original 1895 publication by Thiele and Heuser, providing a historical methodology for the synthesis of **tetramethylsuccinimide**. Modern safety precautions should be observed when attempting to replicate these experiments.

Synthesis of Tetramethylsuccinonitrile

The precursor to **tetramethylsuccinimide**, tetramethylsuccinonitrile, was synthesized from acetone and potassium cyanide.

Experimental Workflow for the Synthesis of Tetramethylsuccinonitrile



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Caption: Workflow for the synthesis of tetramethylsuccinonitrile.

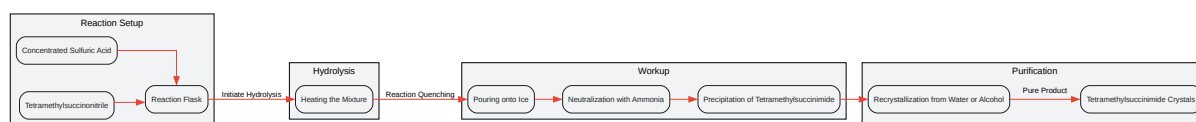
Methodology:

- A solution of potassium cyanide in water is prepared.
- Acetone is added to the potassium cyanide solution.
- The mixture is stirred at room temperature, leading to the gradual precipitation of tetramethylsuccinonitrile as a crystalline solid.
- The solid product is isolated by filtration and washed with water to remove inorganic salts.
- The crude product is purified by recrystallization from alcohol.

Synthesis of Tetramethylsuccinimide

The hydrolysis of tetramethylsuccinonitrile yields **tetramethylsuccinimide**.

Experimental Workflow for the Synthesis of Tetramethylsuccinimide



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Caption: Workflow for the hydrolysis of tetramethylsuccinonitrile.

Methodology:

- Tetramethylsuccinonitrile is dissolved in concentrated sulfuric acid.
- The solution is heated, leading to the hydrolysis of the nitrile groups.
- The reaction mixture is then carefully poured onto crushed ice.
- The acidic solution is neutralized with ammonia, causing the precipitation of crude **tetramethylsuccinimide**.
- The product is collected by filtration and purified by recrystallization from water or alcohol.

Biological Activity and Signaling Pathways

Currently, there is a significant lack of information in the scientific literature regarding the specific biological activities and associated signaling pathways of **tetramethylsuccinimide**.

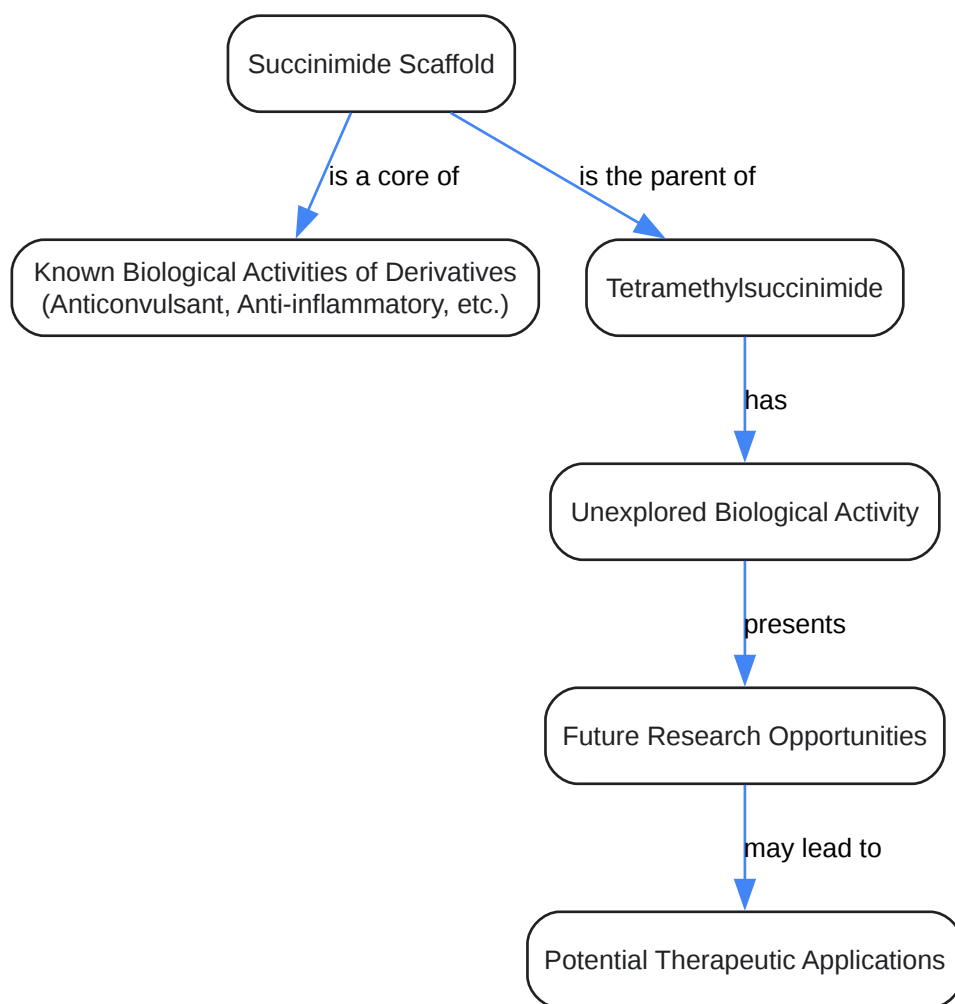
However, the broader class of succinimide derivatives has been the subject of extensive research in medicinal chemistry.

Succinimides are known to exhibit a wide range of pharmacological effects, including:

- Anticonvulsant activity: Several succinimide derivatives are used as antiepileptic drugs.[\[11\]](#)
- Anti-inflammatory properties: Some succinimides have shown potential as anti-inflammatory agents.[\[11\]](#)
- Antitumor activity: Certain derivatives have been investigated for their anticancer properties.[\[11\]](#)
- Antimicrobial effects: The succinimide scaffold has been incorporated into compounds with antibacterial and antifungal activities.[\[11\]](#)

The lack of data on **tetramethylsuccinimide** presents an opportunity for future research. Investigating its potential biological effects could uncover novel therapeutic applications.

Logical Relationship of Succinimide Research



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Caption: Relationship between the succinimide scaffold and potential research on **tetramethylsuccinimide**.

Conclusion

Tetramethylsuccinimide, first synthesized over a century ago, remains a compound with underexplored potential. This guide has provided a detailed account of its discovery and the historical methods for its preparation, along with a compilation of its known physicochemical properties. While the biological activity of this specific molecule is yet to be determined, the well-established pharmacological importance of the succinimide class of compounds suggests that **tetramethylsuccinimide** could be a valuable candidate for future drug discovery and development efforts. Further research is warranted to fully characterize its spectral properties,

confirm its physical constants, and, most importantly, to investigate its potential biological and therapeutic activities.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Tetramethylsuccinimide: Discovery and History]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048748#discovery-and-history-of-tetramethylsuccinimide]

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